

Comparative study of Dodecanamide, N,N-dipropyl- and other N,N-dialkyl amides

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Compound of Interest		
Compound Name:	Dodecanamide, N,N-dipropyl-	
Cat. No.:	B15387859	Get Quote

A Comparative Analysis of **Dodecanamide**, **N,N-dipropyl-** and Other N,N-Dialkyl Amides for Research Applications

This guide provides a comparative analysis of **Dodecanamide**, **N,N-dipropyl-** and other selected N,N-dialkyl amides, offering insights into their physicochemical properties, synthesis, and applications. The information is tailored for researchers, scientists, and professionals in drug development, presenting objective data to aid in compound selection and experimental design.

Introduction to N,N-Dialkyl Amides

N,N-dialkyl amides are a versatile class of organic compounds characterized by a carbonyl group bonded to a nitrogen atom, which is itself substituted with two alkyl groups. The nature of the alkyl substituents on both the nitrogen and carbonyl group significantly influences the molecule's properties, including its polarity, boiling point, solubility, and biological activity. These compounds are widely utilized as polar aprotic solvents, extractants in industrial processes, and as structural motifs in pharmaceuticals and agrochemicals.[1][2] The tunability of their structure allows for fine-tuning of their chemical and physical properties for specific applications.[2]

Comparative Physicochemical Properties

The performance and application of an N,N-dialkyl amide are dictated by its physical and chemical properties. The following table summarizes key quantitative data for **Dodecanamide**,



N,N-dipropyl- and compares it with other representative short-chain and long-chain N,N-dialkyl amides. As specific experimental data for **Dodecanamide, N,N-dipropyl-** is limited, values for the closely related N,N-dimethyldodecanamide and N-propyldodecanamide are included for comparison.

Property	N,N- Dimethylfor mamide (DMF)	N,N- Diethylacet amide	N,N- Dimethyldo decanamide	N,N-Bis(2- hydroxyeth yl) dodecanam ide	N- Propyldode canamide
CAS Number	68-12-2	685-91-6	3007-53-2	120-40-1	34493-60-6
Molecular Formula	C ₃ H ₇ NO	C ₆ H ₁₃ NO	C14H29NO	С16Н33NО3	C15H31NO
Molecular Weight (g/mol)	73.09[3]	115.17[1]	227.39[4]	287.42	241.41[5]
Appearance	Colorless liquid[3]	Colorless to slightly yellow liquid[1]	-	Off-white waxy solid[6]	-
Boiling Point (°C)	152 - 154[3]	182 - 186[7]	369.11 (rough estimate)[4]	443.2 (at 760 mmHg)[6]	373.49 (Calculated) [5]
Melting Point (°C)	-61	-38[1]	-	45 - 48[6]	-
Density (g/cm³)	0.948 - 0.950 (at 20°C)[3]	0.925 (at 25°C)[1]	0.87 (at 25°C)[4]	0.984[6]	-
Water Solubility	Miscible	Miscible[1]	28.02 mg/L (at 20°C)[4]	49.91 mg/L (at 20°C)[6]	Insoluble (Calculated) [5]

Synthesis of N,N-Dialkyl Amides

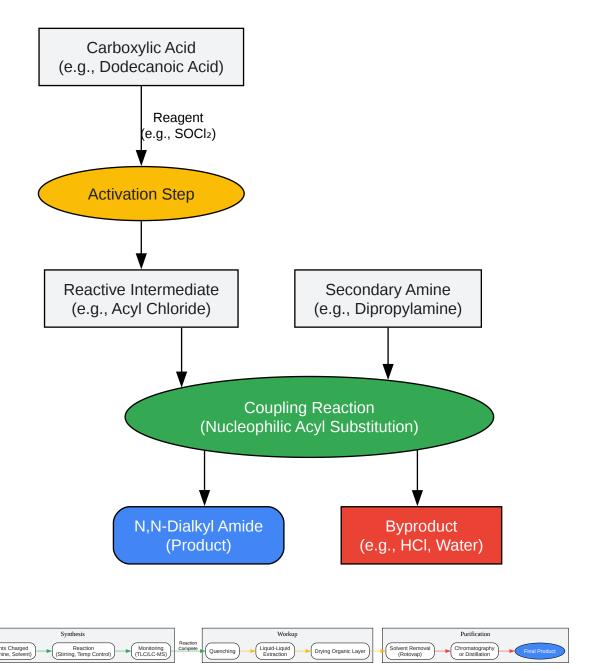


N,N-dialkyl amides are commonly synthesized through the reaction of a carboxylic acid or its derivative with a secondary amine. The choice of synthetic route depends on the starting materials' availability, desired purity, and reaction scale.

General Synthesis Pathway

The most direct method involves the condensation of a carboxylic acid (like dodecanoic acid) with a secondary amine (like dipropylamine). This reaction typically requires activation of the carboxylic acid, either by converting it to a more reactive species (e.g., an acyl chloride) or by using a coupling agent.





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